

2-fluoroamphetamine abuse potential vs other stimulants

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Compound Focus: 2-Fluoroamphetamine

CAS No.: 1716-60-5

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Pharmacological Profile & Subjective Effects

The table below summarizes the known properties and user-reported effects of 2-FA alongside common stimulants for comparison.

Substance	Primary Mechanism of Action	Reported Subjective Effects (User Anecdotes)	Abuse Potential Indicators
2-Fluoroamphetamine (2-FA)	Presumed dopamine and norepinephrine releasing agent (similar to amphetamine) [1].	Euphoria, increased focus/alertness, motivation [1]. Considered more "amphetamine-like" and functional; said to have a "ceiling dose" that may lower abuse threshold compared to more potent stimulants [1].	Chronic use can cause moderate addiction and psychological dependence [1]. Cross-tolerance with all dopaminergic stimulants [1].
Amphetamine / Dextroamphetamine	Dopamine and norepinephrine releasing agent	Increased focus, alertness, euphoria.	High abuse potential ; misuse can cause addiction, serious

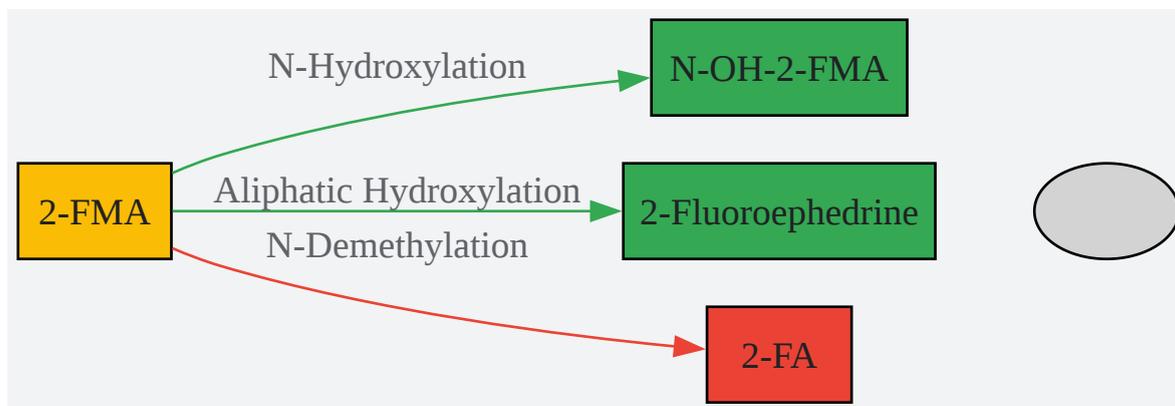
Substance	Primary Mechanism of Action	Reported Subjective Effects (User Anecdotes)	Abuse Potential Indicators
	and reuptake inhibitor.		heart problems, or death [2].
Methamphetamine	Powerful dopamine and norepinephrine releasing agent.	Intense euphoria, increased energy.	High abuse potential ; high risk of dependence and severe side effects.
4-Fluoroamphetamine (4-FA)	Serotonin, dopamine, and norepinephrine releaser (at high doses) [3].	Stimulation with empathogenic/MDMA-like effects at higher doses [3].	Potentially high abuse liability due to mixed stimulant-entactogen profile.

Analytical & Metabolic Profile

Formal studies on 2-FA are scarce, but research on its analog, 2-Fluoromethamphetamine (2-FMA), provides insight into the metabolism of fluorinated amphetamines.

- **Metabolic Pathways:** A 2023 study on 2-FMA identified that it undergoes **N-hydroxylation** (to form N-OH-2-FMA) and **aliphatic hydroxylation** (to form 2-fluoroephedrine) in humans [4]. These are considered characteristic metabolic pathways for this compound.
- **Forensic Identification:** The study concluded that detecting these specific metabolites (N-OH-2-FMA and 2-fluoroephedrine) is crucial for certifying 2-FMA use in forensic science, as the de-alkylated metabolite (2-FA) is also available as a designer drug itself [4].

The following diagram illustrates the metabolic pathway of 2-Fluoromethamphetamine (2-FMA) as identified in forensic analysis:



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Research Gaps and Considerations

Current evidence highlights significant knowledge gaps requiring further investigation:

- **Lack of Systematic Data:** There is a severe lack of controlled scientific studies on 2-FA's pharmacokinetics, precise mechanism of action, long-term toxicity, and direct head-to-head abuse potential comparisons with scheduled stimulants [1].
- **Reliance on Anecdotes:** Much of the available information on its effects and "abuse ceiling" comes from user reports, which are subjective and not a reliable measure of its true abuse liability [1].
- **Legal Status:** 2-FA is a controlled substance in several countries, including the US (under the Federal Analogue Act), China, and Finland, which heavily restricts research possibilities [5].

Suggested Research Directions

To objectively establish the abuse potential of 2-FA, the following experimental approaches are critical:

- **Animal Models:** Conduct drug self-administration studies and conditioned place preference tests to directly measure reinforcing properties and compare them with benchmarks like amphetamine and methamphetamine.
- **Neurochemical Assays:** Perform in vitro and in vivo studies to precisely quantify 2-FA's efficacy as a monoamine releaser or reuptake inhibitor for dopamine, norepinephrine, and serotonin.
- **Human Laboratory Studies:** In a controlled clinical setting, assess the subjective effects of 2-FA using standardized scales (e.g., ARCI, VAS) in experienced stimulant users, comparing its effects to placebo and active controls like d-amphetamine.

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